

comparison of analytical methods for the detection of serotonin aldehyde

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Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetaldehyde

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A Comparative Guide to the Analytical Detection of Serotonin Aldehyde

For Researchers, Scientists, and Drug Development Professionals

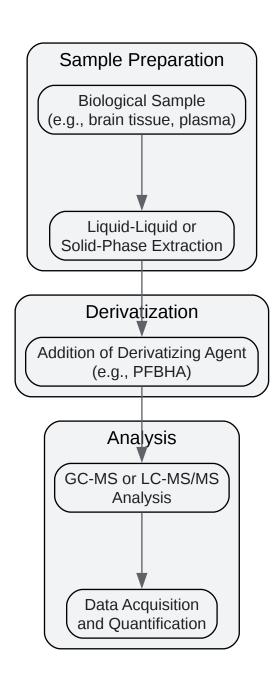
Serotonin aldehyde, or **5-hydroxyindole-3-acetaldehyde** (5-HIAL), is a critical but transient intermediate in the metabolic pathway of serotonin. Its high reactivity and instability in biological matrices present significant challenges for direct quantitative analysis. This guide provides a comparative overview of analytical methodologies that can be employed for the detection and quantification of serotonin aldehyde, with a focus on derivatization strategies coupled with chromatographic techniques.

Serotonin Metabolic Pathway

The following diagram illustrates the central role of serotonin aldehyde in the metabolism of serotonin.







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Phone: (601) 213-4426

Email: info@benchchem.com